

Camphechlor CAS number and chemical structure.

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Compound of Interest

Compound Name: *Camphechlor*

Cat. No.: *B12814375*

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An In-depth Technical Guide to Camphechlor

This guide provides a comprehensive overview of **Camphechlor**, also known as Toxaphene, for researchers, scientists, and drug development professionals. It covers its chemical identity, physical and chemical properties, synthesis, mechanism of action, and analytical methods for its detection.

Chemical Identity and Structure

Camphechlor is not a single chemical entity but a complex mixture of hundreds of chlorinated bicyclic terpenes.^[1] It is produced by the chlorination of camphene and the resulting mixture typically contains 67-69% chlorine by weight.^{[1][2]} Due to its heterogeneous nature, the exact chemical structure has not been fully elucidated.^[2] However, an approximate molecular formula has been assigned.

The Chemical Abstracts Service (CAS) number for **Camphechlor** is 8001-35-2.^{[1][2][3][4][5][6]}

Table 1: Chemical Identifiers for **Camphechlor**

Identifier	Value	Reference
CAS Number	8001-35-2	[1] [2] [3] [4] [5] [6]
Approximate Molecular Formula	C ₁₀ H ₁₀ Cl ₈	[1] [2]
Average Molecular Weight	413.8 g/mol	[2]
Canonical SMILES	<chem>C1C2C(C(C(C1(Cl)Cl)(C2(CCl)C(Cl)Cl)CCl)Cl)Cl</chem>	[1]
Synonyms	Toxaphene, Polychlorcamphene, Hercules 3956	[2] [6]

Physicochemical Properties

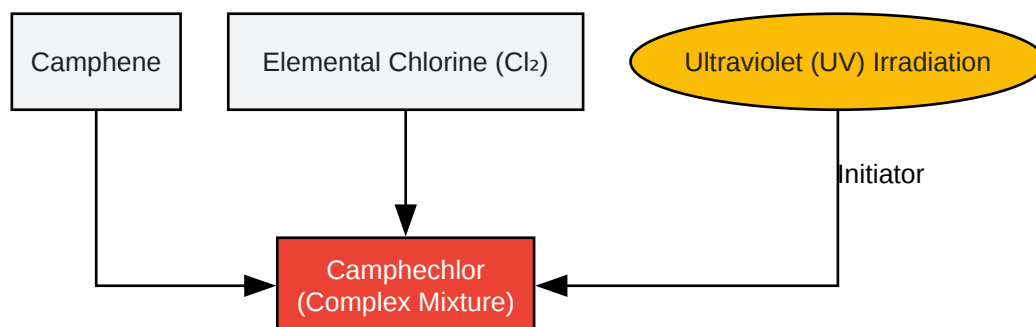
Camphechlor is an amber, waxy solid at room temperature.[\[2\]](#) Its properties are summarized in the table below.

Table 2: Physicochemical Properties of **Camphechlor**

Property	Value	Reference
Physical State	Amber, waxy solid	[2]
Melting Range	65 - 90 °C	[2]
Vapor Pressure	3.3 x 10 ⁻⁵ mm Hg at 20-25 °C	[2]
Water Solubility	0.4 - 3.0 mg/L	[2]
Log P (Octanol-Water Partition Coefficient)	3.6	[7]
Stability	Decomposes in the presence of alkali, sunlight (UV radiation), or at temperatures above 120 °C	[2]

Synthesis of Camphechlor

The industrial production of **Camphechlor** involves the photochlorination of camphene.



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Industrial Synthesis of **Camphechlor**

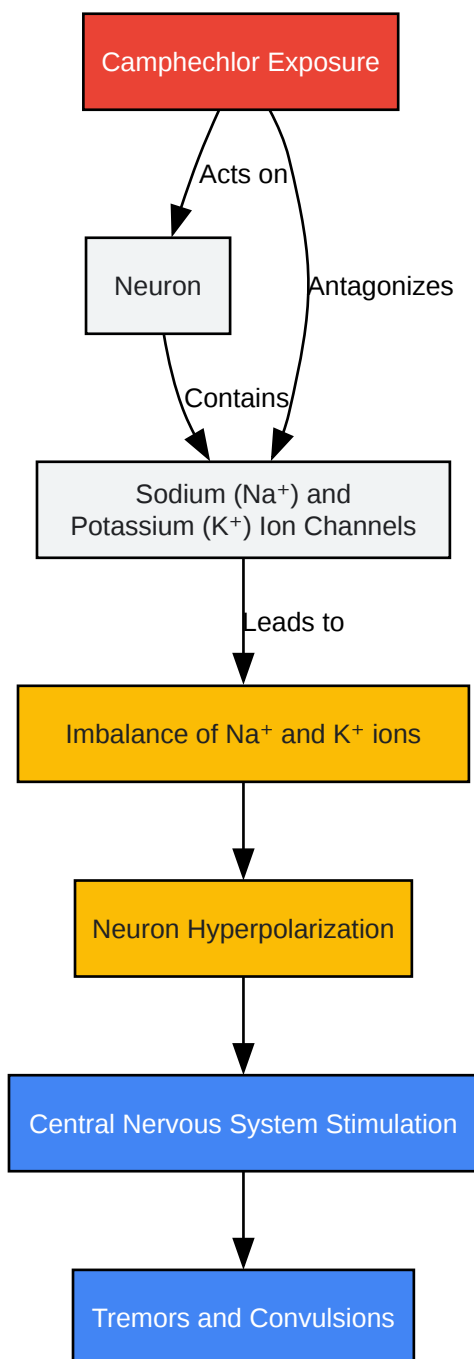
A laboratory-scale synthesis has also been developed using sulfuryl chloride as the chlorinating agent, which allows for better control over the degree of chlorination.[8]

Experimental Protocol: Laboratory Synthesis of **Camphechlor**[8]

- **Reaction Setup:** A solution of camphene in a suitable solvent (e.g., carbon tetrachloride) is prepared in a reaction vessel equipped with a stirrer, a reflux condenser, and a dropping funnel.
- **Initiation:** A radical initiator, such as azobisisobutyronitrile (AIBN), is added to the solution.
- **Chlorination:** Sulfuryl chloride is added dropwise to the heated and stirred solution. The reaction is typically carried out under reflux.
- **Monitoring:** The progress of the reaction can be monitored by gas chromatography (GC) to observe the formation of chlorinated products.
- **Workup:** After the reaction is complete, the solvent is removed under reduced pressure. The resulting residue is the **Camphechlor** mixture.
- **Purification (Optional):** The mixture can be further purified using column chromatography to separate fractions with different degrees of chlorination.

Mechanism of Action and Toxicity

Camphechlor is a non-systemic contact and stomach insecticide.[1] Its primary mode of action is on the nervous system.



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Mechanism of Action of **Camphechlor**

Camphechlor acts on neurons, causing an imbalance in sodium and potassium ions, which is a mechanism similar to that of cyclodiene insecticides.[1] This disruption leads to hyperpolarization of the neurons and increased neuronal activity, resulting in stimulation of the central nervous system.[9]

Camphechlor is highly toxic to mammals, birds, and aquatic organisms and has a high potential for bioaccumulation.[1] It is classified as a possible human carcinogen.[10] Chronic exposure in animal studies has been shown to adversely affect the liver, kidneys, spleen, adrenal and thyroid glands, the central nervous system, and the immune system.[9]

Analytical Methods for Detection

The detection and quantification of **Camphechlor** in environmental and biological samples are challenging due to its complex composition. Gas chromatography (GC) is the most common analytical technique employed.



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General Workflow for **Camphechlor** Analysis

Experimental Protocol: Analysis of **Camphechlor** in Water Samples (Based on EPA Method 525.3)[11]

- **Sample Collection and Preservation:** Collect a 1-liter water sample in a clean glass container. Preserve the sample by adjusting the pH to < 2 with hydrochloric acid and store at 4°C.
- **Solid Phase Extraction (SPE):**
 - Condition an SPE cartridge (e.g., C18) with appropriate solvents (e.g., methanol followed by reagent water).

- Pass the 1-liter water sample through the conditioned SPE cartridge at a controlled flow rate.
- Wash the cartridge to remove interferences.
- Elute the trapped analytes with a suitable organic solvent (e.g., ethyl acetate, dichloromethane).
- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen.
- Gas Chromatography/Mass Spectrometry (GC/MS) Analysis:
 - Injector: Splitless injection of 1-2 µL of the concentrated extract.
 - GC Column: A non-polar or semi-polar capillary column (e.g., 5% phenyl-methylpolysiloxane).
 - Oven Temperature Program: A programmed temperature ramp to separate the components of the **Camphechlor** mixture.
 - Mass Spectrometer: Operate in either full scan or selected ion monitoring (SIM) mode. SIM mode provides enhanced sensitivity.[\[11\]](#)
- Quantification: Quantify **Camphechlor** by comparing the total area of the chromatographic peaks to a calibration curve prepared from a certified **Camphechlor** standard. Due to its complexity, **Camphechlor** elutes as a broad, multi-peaked signal.[\[11\]](#)

Experimental Protocol: Analysis of **Camphechlor** in Soil Samples (Based on EPA Method 8081)[\[12\]](#)

- Extraction:
 - Soxhlet Extraction: Extract a known weight of the soil sample (e.g., 10-20 g) with a suitable solvent mixture (e.g., hexane/acetone) for several hours.
 - Ultrasonic Extraction: Alternatively, extract the soil sample by sonication with a suitable solvent.

- Cleanup:
 - Perform a cleanup step to remove interfering co-extracted substances. This can be achieved using adsorption chromatography with materials like Florisil or silica gel.
- Concentration: Concentrate the cleaned extract to a final volume of 1-10 mL.
- Gas Chromatography with Electron Capture Detection (GC-ECD):
 - Injector: Splitless injection of the extract.
 - GC Column: A dual-column system is often used for confirmation.
 - Detector: An Electron Capture Detector (ECD) is highly sensitive to the chlorinated compounds in **Camphechlor**.
- Quantification: Quantify by comparing the peak pattern and area to a standard of **Camphechlor**.

Table 3: Common Analytical Techniques for **Camphechlor**

Technique	Sample Type	Key Features	Reference
GC/MS	Water	High selectivity and confirmation of identity. SIM mode for enhanced sensitivity.	[11]
GC-ECD	Soil, Water	High sensitivity to chlorinated compounds. Cost-effective.	[12]
Solid Phase Extraction (SPE)	Water	Efficient extraction and concentration with low solvent usage.	[13]
Soxhlet Extraction	Soil	A classic and robust method for solid samples.	[14]

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